

# Laboratory procedure for nitration of 4-(trifluoromethyl)phenol

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## Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethyl)phenol

Cat. No.: B1329497

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## Application Note & Protocol

Topic: Laboratory Procedure for the Regioselective Nitration of 4-(Trifluoromethyl)phenol

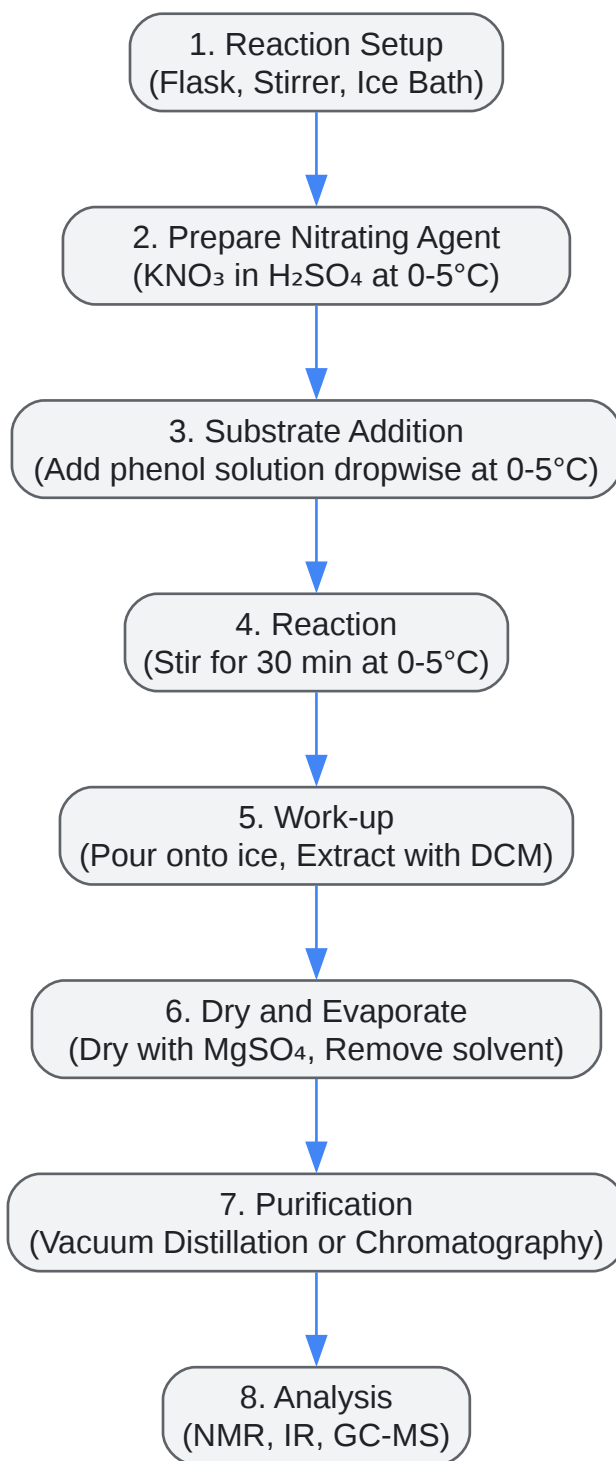
Audience: Researchers, scientists, and drug development professionals.

## Abstract

This document provides a detailed protocol for the laboratory-scale nitration of 4-(trifluoromethyl)phenol to synthesize **2-nitro-4-(trifluoromethyl)phenol**. This compound is a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The procedure outlined below employs a common nitrating mixture of potassium nitrate in sulfuric acid, a method known for its effectiveness in the nitration of moderately activated phenolic compounds.<sup>[2]</sup> This application note includes a step-by-step experimental procedure, safety precautions, materials and equipment required, and a summary of expected results.

## Chemical Reaction Scheme

The nitration of 4-(trifluoromethyl)phenol proceeds via an electrophilic aromatic substitution mechanism. The hydroxyl group is a strongly activating ortho-, para-director, while the trifluoromethyl group is a deactivating meta-director. The directing effect of the hydroxyl group dominates, and with the para position blocked, the electrophilic nitronium ion ( $\text{NO}_2^+$ ) is directed to the ortho position.



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## References

- 1. chemimpex.com [chemimpex.com]
- 2. EP0019388A1 - Preparation of trifluoromethyl-substituted phenols and phenates and the preparation, from these phenols and phenates, of nitro- and trifluoromethyl-substituted diphenyl ethers - Google Patents [patents.google.com]
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